

Application Notes: Analysis of Closantel-13C6 in Environmental Water Samples

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Closantel-13C6

Cat. No.: B8818649

[Get Quote](#)

Introduction

Closantel is a salicylanilide anthelmintic agent widely used in veterinary medicine to treat parasitic infections in livestock. Due to its use in pasture-raised animals, there is a potential for closantel to enter the environment through excretion.^[1] Consequently, monitoring for its presence in environmental water bodies is crucial to assess potential ecological risks.

Closantel-13C6, a stable isotope-labeled analog of closantel, serves as an ideal internal standard for quantitative analysis, enhancing the accuracy and precision of analytical methods by correcting for matrix effects and variations during sample preparation and analysis.

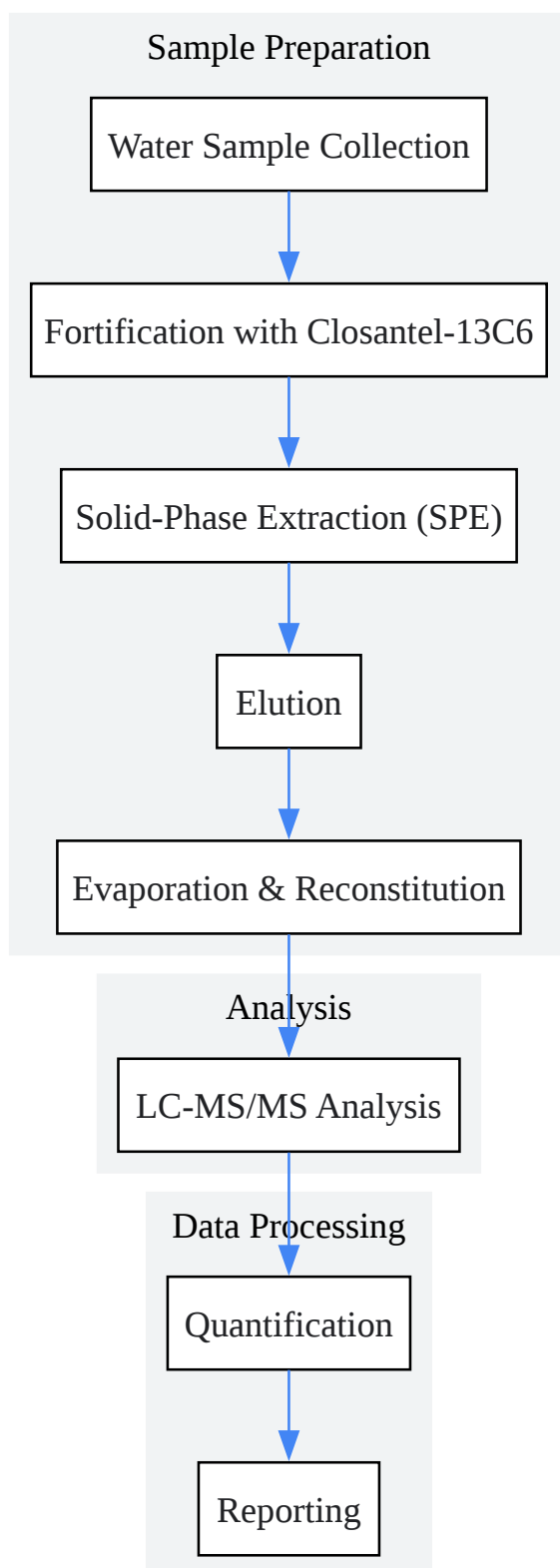
These application notes provide a detailed protocol for the determination of closantel in environmental water samples using solid-phase extraction (SPE) followed by liquid chromatography-tandem mass spectrometry (LC-MS/MS), with **Closantel-13C6** as an internal standard.

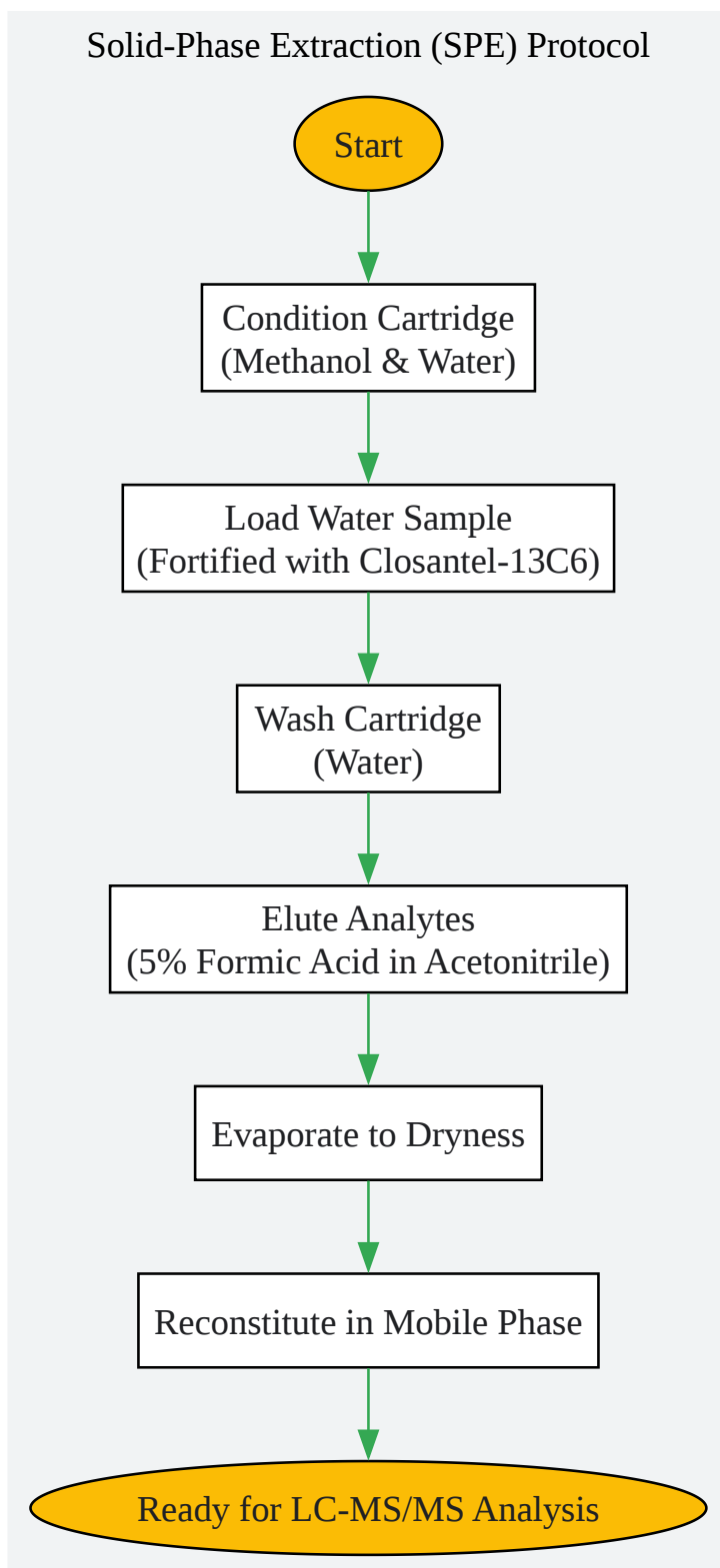
Analyte Information

Compound	Chemical Formula	Molecular Weight (g/mol)
Closantel	C22H14Cl2I2N2O2	663.08
Closantel-13C6	C16 13C6 H14Cl2I2N2O2	669.08

Experimental Workflow

The overall workflow for the analysis of closantel in environmental water samples is depicted below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Veterinary medicines in the environment - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes: Analysis of Closantel-13C6 in Environmental Water Samples]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8818649#use-of-closantel-13c6-in-environmental-water-sample-testing]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com